

Nilutamide steroidal vs nonsteroidal antiandrogen classification

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Compound Focus: Nilutamide

CAS No.: 63612-50-0

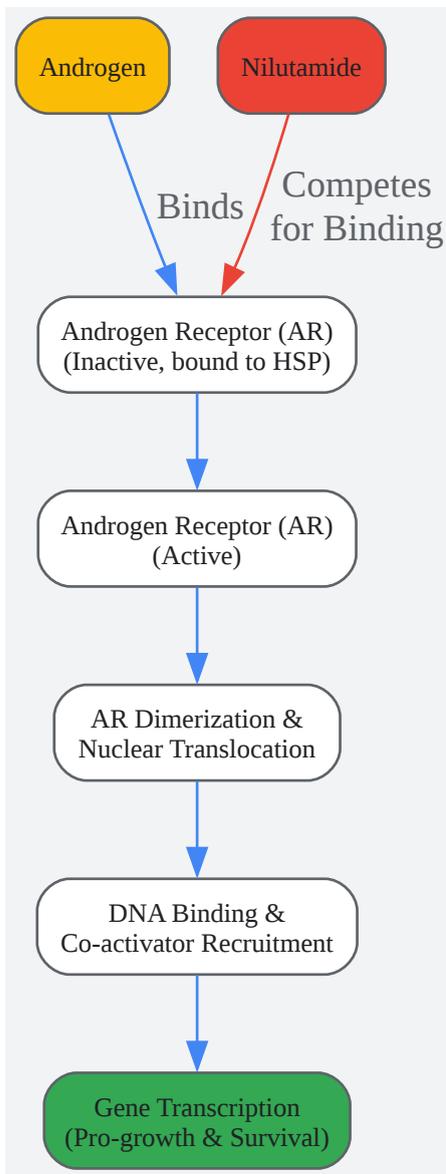
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Mechanism of Action and Signaling Pathway

Nilutamide competes with natural androgens like testosterone and dihydrotestosterone for binding to the **Androgen Receptor (AR)** [1] [2]. By blocking the receptor, it inhibits androgen-dependent gene transcription and protein synthesis, leading to growth arrest or regression in prostate cancer cells [1] [3].

The following diagram illustrates the mechanism of AR signaling and where **nilutamide** acts. The accompanying DOT script is provided for your use.



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*Diagram 1: **Nilutamide** competitively inhibits androgen binding to the AR, blocking downstream signaling.*

Experimental Protocol for In Vitro Antiandrogen Activity

The methodology below, based on a recent study investigating AR-related mechanisms, outlines a standard approach for evaluating the anticancer effects of compounds like **nilutamide** in vitro [4].

- **Cell Line:** 786-O human renal cell carcinoma cells (androgen-responsive cancer cell lines like LNCaP are also standard for prostate cancer research).
- **Cell Culture:** Maintain cells in RPMI 1640 medium supplemented with 10% FBS and 1% penicillin/streptomycin at 37°C in a humidified incubator with 5% CO₂.
- **Experimental Grouping:**
 - **Group A (Control):** Culture in medium with 1% DMSO.
 - **Group B (Negative Control):** Culture in medium with 325 µg/mL **nilutamide**.
 - **Group C (Experimental):** Culture in medium with the test compound (e.g., 300 µg/mL lathyrol in the cited study).
- **Assays and Duration:** Treat cells for 24 hours before performing the following assays:
 - **Cell Proliferation:** Measure using Cell Counting Kit-8 (CCK-8) assay.
 - **Cell Apoptosis:** Detect via TUNEL staining.
 - **Cell Migration & Invasion:** Assess using scratch (wound healing) and Transwell invasion assays.
 - **Protein Expression Analysis:** Investigate levels of AR, p-AR, p-Akt, Ki67, caspase-3, cleaved-caspase-3, Bcl-2, Bax, MMP2, MMP9, and PSA using western blotting and immunocytochemistry [4].

Comparative Profile of Antiandrogens

The table below places **nilutamide** in context with other antiandrogens, highlighting key differentiators.

Antiandrogen	Generation & Type	Key Characteristics & Differentiators
Nilutamide	First-Generation, Nonsteroidal	Associated with unique side effects: interstitial pneumonitis, visual disturbances, alcohol intolerance [5] [6].
Flutamide	First-Generation, Nonsteroidal	Prodrug (active metabolite: hydroxyflutamide); higher incidence of hepatotoxicity compared to other first-gen agents [7] [2].
Bicalutamide	First-Generation, Nonsteroidal	Better safety profile than flutamide/nilutamide; became the preferred first-generation NSAAs [7] [5].
Cyproterone Acetate	Steroidal	Also has progestogenic properties; not approved in the US, largely due to hepatotoxicity risk [7] [2].

Antiandrogen	Generation & Type	Key Characteristics & Differentiators
Enzalutamide	Second-Generation, Nonsteroidal	Multiple mechanisms: inhibits AR translocation to the nucleus and DNA binding; higher affinity for AR [2] [3].

Rationale for Nonsteroidal Classification and Clinical Context

- **Structural Rationale:** **Nilutamide**'s chemical structure, based on a hydantoin ring, lacks the characteristic fused cycloalkane rings of steroid hormones, making it structurally distinct from steroidal antiandrogens like cyproterone acetate [2] [6].
- **Mechanistic Purity:** Unlike steroidal antiandrogens, **nilutamide** is a "pure" AR antagonist. It does not interact with other steroid hormone receptors (progesterone, estrogen, or glucocorticoid receptors), which reduces off-target effects [1] [2].
- **Clinical Status:** Due to its side-effect profile, **nilutamide** has been largely superseded by newer antiandrogens like bicalutamide and enzalutamide, which offer better tolerability and safety [5].

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References

1. Nilutamide: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Nilutamide - an overview | ScienceDirect Topics [sciencedirect.com]
3. Resistance to second generation antiandrogens in prostate ... [pmc.ncbi.nlm.nih.gov]
4. Lathyrol affects the expression of AR and PSA and inhibits the ... [pmc.ncbi.nlm.nih.gov]
5. - Wikipedia Nilutamide [en.wikipedia.org]
6. A detailed investigation of drug design using a bioisosteric ... [sciencedirect.com]
7. Antiandrogens [pubmed.ncbi.nlm.nih.gov]

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